

Shatavarin IV structure and chemical properties

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Compound of Interest

Compound Name: Shatavarin IV

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Shatavarin IV: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

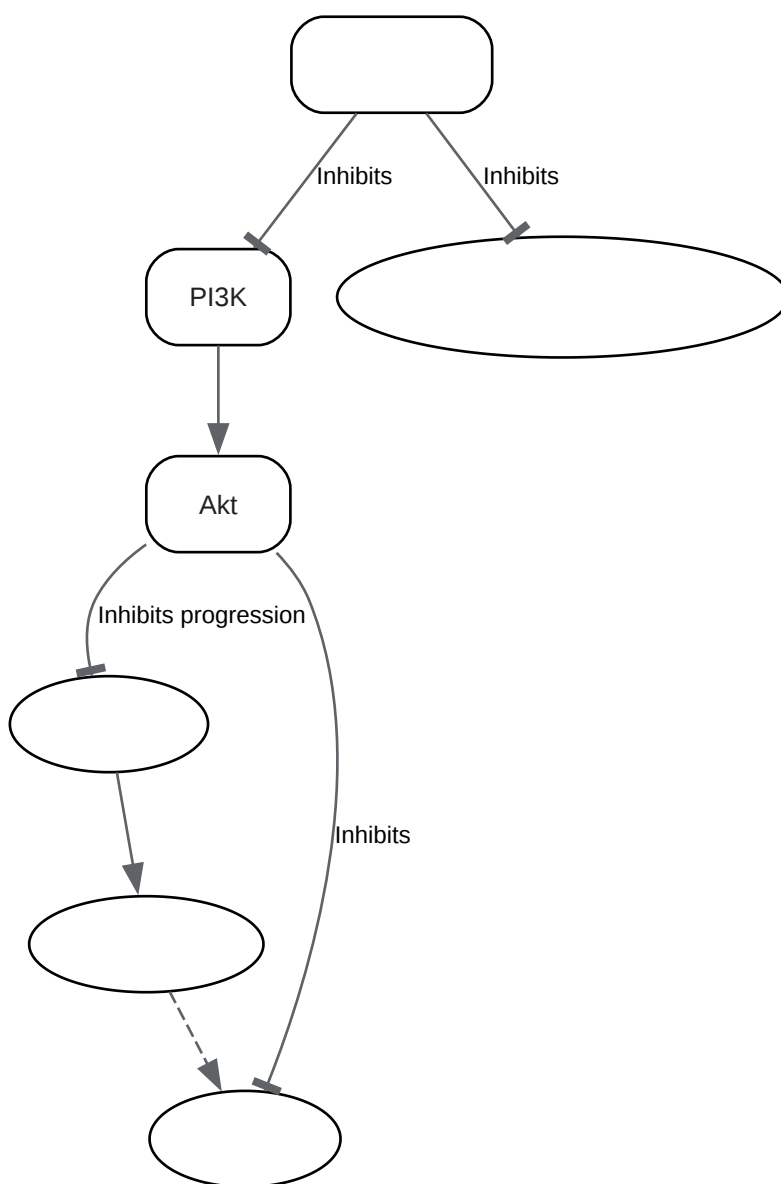
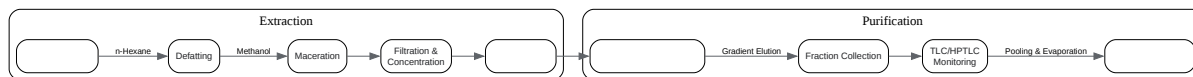
Introduction

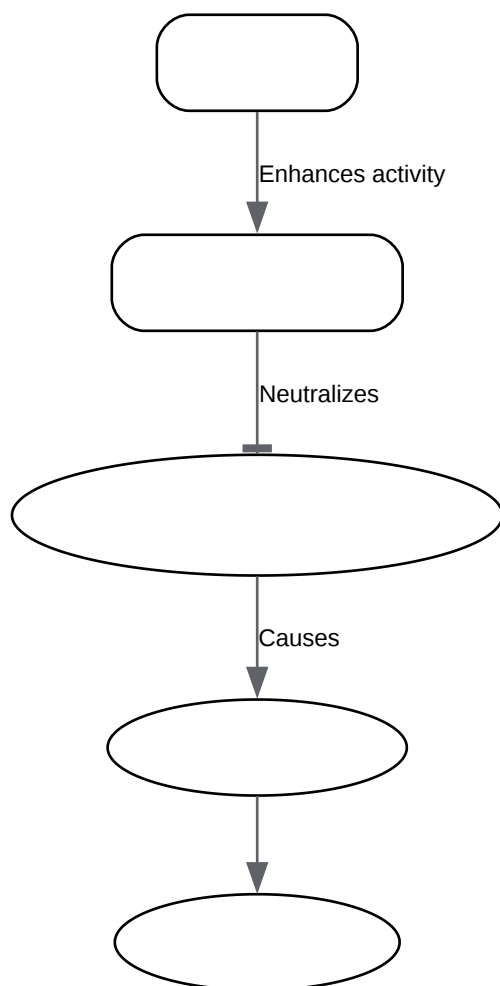
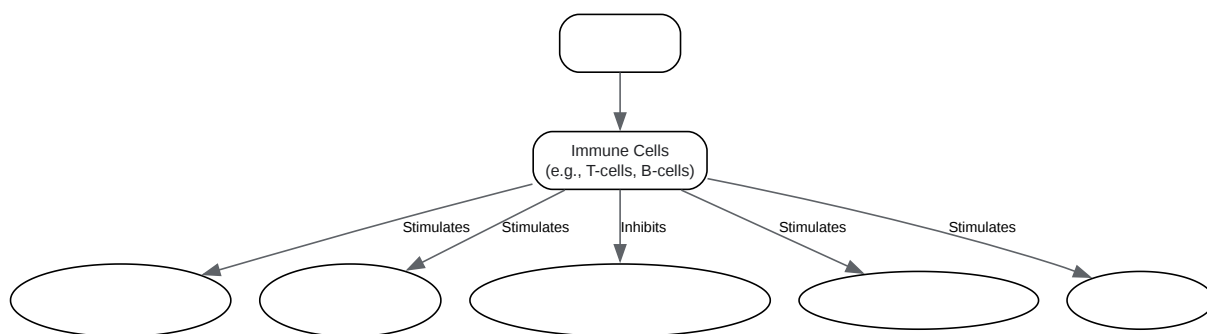
Shatavarin IV is a steroidal saponin isolated from the roots of *Asparagus racemosus* (Liliaceae), a plant with a long history of use in traditional Ayurvedic medicine.^[1] This guide provides an in-depth overview of the chemical structure, properties, and biological activities of **Shatavarin IV**, with a focus on its potential therapeutic applications.

Chemical Structure and Properties

Shatavarin IV, also known as Asparanin B or Curillin H, is a glycoside of sarsasapogenin.^[2] Its complex structure consists of a steroidal aglycone core with a unique trisaccharide chain attached, contributing to its distinct physicochemical and biological properties. The molecular structure of **Shatavarin IV** is presented below.

Chemical Structure:





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References

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- 2. Immunomodulatory potential of shatavarins produced from Asparagus racemosus tissue cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
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